

Application Notes and Protocols for the SN2 Reaction of 1-lodononane

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Compound of Interest		
Compound Name:	1-lodononane	
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This document provides a detailed guide for conducting a bimolecular nucleophilic substitution (SN2) reaction using **1-iodononane** as the substrate and sodium azide as the nucleophile. The protocols outlined herein are intended for use in a controlled laboratory setting by trained professionals.

Introduction

The SN2 reaction is a fundamental transformation in organic synthesis, allowing for the formation of new carbon-heteroatom bonds with a high degree of stereochemical control. This application note focuses on the reaction of **1-iodononane**, a primary alkyl iodide, with sodium azide. This reaction is a classic example of the Finkelstein reaction, where a halide is displaced by another. The resulting product, **1-**azidononane, is a versatile intermediate in organic synthesis, readily undergoing reduction to the corresponding amine or participating in cycloaddition reactions, such as the popular "click chemistry."

The reaction proceeds via a concerted, single-step mechanism where the azide nucleophile attacks the carbon atom bearing the iodine from the backside, leading to the displacement of the iodide leaving group.[1] The use of acetone as a solvent is advantageous as sodium iodide, the byproduct, is insoluble and precipitates out of the solution, driving the equilibrium towards the product.[2]



Reaction Pathway and Mechanism

The SN2 reaction between **1-iodononane** and sodium azide proceeds as follows:

$$CH_3(CH_2)_8I + NaN_3 \rightarrow CH_3(CH_2)_8N_3 + NaI(s)$$

The mechanism involves the backside attack of the azide ion on the electrophilic carbon atom of **1-iodononane**. This concerted process involves a transition state where the nucleophile and the leaving group are both partially bonded to the carbon atom.

Caption: SN2 reaction mechanism of **1-iodononane** with azide.

Data Presentation

The following tables summarize typical experimental parameters and expected outcomes for the SN2 reaction of a primary iodoalkane with sodium azide. While specific data for **1-iodononane** is not readily available in the literature, the data for **1-iodoctane** serves as a reliable proxy due to their structural similarity.[3]

Table 1: Reaction Parameters

Parameter	Value	Reference
Substrate	1-lodononane	-
Nucleophile	Sodium Azide (NaN₃)	[4]
Solvent	Anhydrous Acetone	[4]
Stoichiometry (Substrate:Nucleophile)	1 : 1.2 to 1 : 1.5	General Practice
Concentration	0.1 - 0.5 M	[4]
Temperature	50-60 °C (Reflux)	[4]
Reaction Time	4-8 hours	[4]

Table 2: Expected Kinetic Data (Based on 1-Iodooctane)



Parameter	Estimated Value	Notes	Reference
Reaction Order	Second Order Overall	First order in substrate and first order in nucleophile.	[5]
Relative Rate Constant (k_I / k_Br)	~30	Compared to the corresponding bromoalkane in acetone.	[3]

Table 3: Physical Properties of Reactant and Product

Compound	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL)
1-lodononane	254.15	107-108 @ 8 mmHg	1.288 @ 25 °C
1-Azidononane	169.28	~95-97 @ 10 mmHg (Predicted)	~0.87 (Predicted)

Experimental Protocols

4.1. General Safety Precautions

- Sodium azide is highly toxic and can form explosive heavy metal azides. Handle with
 extreme caution in a well-ventilated fume hood. Avoid contact with acids, as this can
 generate highly toxic and explosive hydrazoic acid.
- 1-lodononane is an irritant.
- Acetone is a flammable solvent.
- Always wear appropriate personal protective equipment (PPE), including safety goggles, lab coat, and gloves.
- 4.2. Protocol for the Synthesis of 1-Azidononane



This protocol describes the synthesis of 1-azidononane from **1-iodononane** on a laboratory scale.

Materials:

- **1-lodononane** (1.0 eq)
- Sodium Azide (1.2 eq)
- Anhydrous Acetone
- Round-bottom flask equipped with a reflux condenser and a magnetic stir bar
- Heating mantle
- Filtration apparatus (e.g., Buchner funnel)
- Rotary evaporator
- Separatory funnel
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- To a dry round-bottom flask, add **1-iodononane** and anhydrous acetone.
- Add sodium azide to the solution while stirring.
- Heat the reaction mixture to reflux (approximately 56 °C for acetone) and maintain for 4-8 hours. The formation of a white precipitate (sodium iodide) should be observed.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Filter the reaction mixture to remove the precipitated sodium iodide. Wash the filter cake with a small amount of acetone.



- Combine the filtrate and washings and remove the acetone using a rotary evaporator.
- To the residue, add diethyl ether and water and transfer to a separatory funnel.
- Shake the funnel and allow the layers to separate. The organic layer contains the product.
- Wash the organic layer with brine (saturated NaCl solution).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude 1-azidononane.
- If necessary, purify the product by vacuum distillation or column chromatography on silica gel.[5]
- 4.3. Protocol for Reaction Monitoring by Gas Chromatography (GC)

Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- A non-polar or semi-polar capillary column (e.g., DB-5 or equivalent).

Procedure:

- Prepare a standard solution of **1-iodononane** of known concentration.
- At regular intervals during the reaction, withdraw a small aliquot (e.g., 0.1 mL) from the reaction mixture.
- Quench the reaction in the aliquot by diluting it with a suitable solvent (e.g., diethyl ether) and filtering to remove any solid.
- Inject a small volume (e.g., 1 μL) of the diluted aliquot into the GC.
- Analyze the chromatogram to determine the relative peak areas of 1-iodononane and 1-azidononane. The retention time of the product, 1-azidononane, is expected to be shorter than that of the starting material, 1-iodononane, due to its lower boiling point.

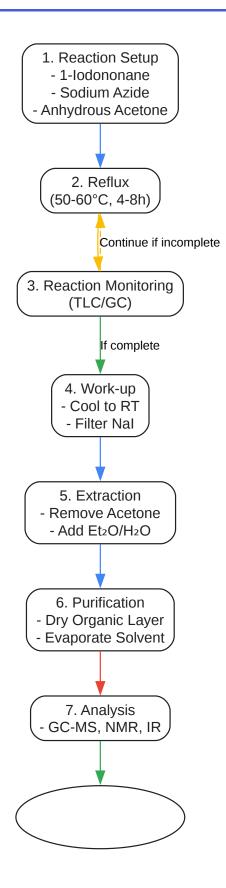


• The disappearance of the starting material peak and the appearance of the product peak will indicate the progress of the reaction.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of 1-azidononane.





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Caption: Workflow for the synthesis of 1-azidononane.



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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. youtube.com [youtube.com]
- 5. researchgate.net [researchgate.net]
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